

Technical Monograph: Cadusafos Mechanism & Application Profile

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Compound of Interest

Compound Name: Cadusafos

CAS No.: 95465-99-9

Cat. No.: B1668200

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Executive Synthesis

Cadusafos (S,S-di-sec-butyl O-ethyl phosphorodithioate) represents a distinct class of organophosphate (OP) nematicides utilized primarily for the control of *Meloidogyne* spp. (Root-knot), *Pratylenchus* spp. (Lesion), and *Rotylenchulus reniformis* (Reniform) nematodes.[1][2] Unlike carbamates which induce reversible inhibition, **Cadusafos** functions as a potent, pseudo-irreversible inhibitor of acetylcholinesterase (AChE).

This guide dissects the molecular interaction at the synaptic cleft, the soil-phase pharmacokinetics that determine bioavailability, and the standardized protocols required to validate its efficacy in a research setting.

Chemical Identity & Physicochemical Drivers

To understand the efficacy of **Cadusafos**, one must first analyze its mobility profile. Unlike fumigants that rely on vapor pressure, **Cadusafos** relies on soil water redistribution.

Property	Value	Implication for Application
IUPAC Name	S,S-di-sec-butyl O-ethyl phosphorodithioate	Unique dithioate structure confers stability against rapid hydrolysis compared to older OPs.
Water Solubility	248 mg/L (20°C)	Moderate solubility allows for effective distribution in the rhizosphere without excessive leaching in heavy soils.
Koc (Soil Adsorption)	144 - 351 mL/g	Classified as Moderately Mobile. It binds sufficiently to organic matter to remain in the root zone but moves enough to contact nematodes.
Log P (Octanol/Water)	3.9	High lipophilicity facilitates rapid cuticular penetration of the nematode.
Vapor Pressure	1.2×10^{-1} mPa	Low volatility; requires mechanical incorporation or irrigation for activation.

Pharmacodynamics: The Mode of Action (MoA)

The lethality of **Cadusafos** is predicated on the disruption of cholinergic neurotransmission.

The Molecular Mechanism

In a functioning nematode nervous system, acetylcholine (ACh) is released into the synaptic cleft to transmit nerve impulses. Once the signal is sent, the enzyme Acetylcholinesterase (AChE) hydrolyzes ACh into choline and acetate, resetting the synapse.[3]

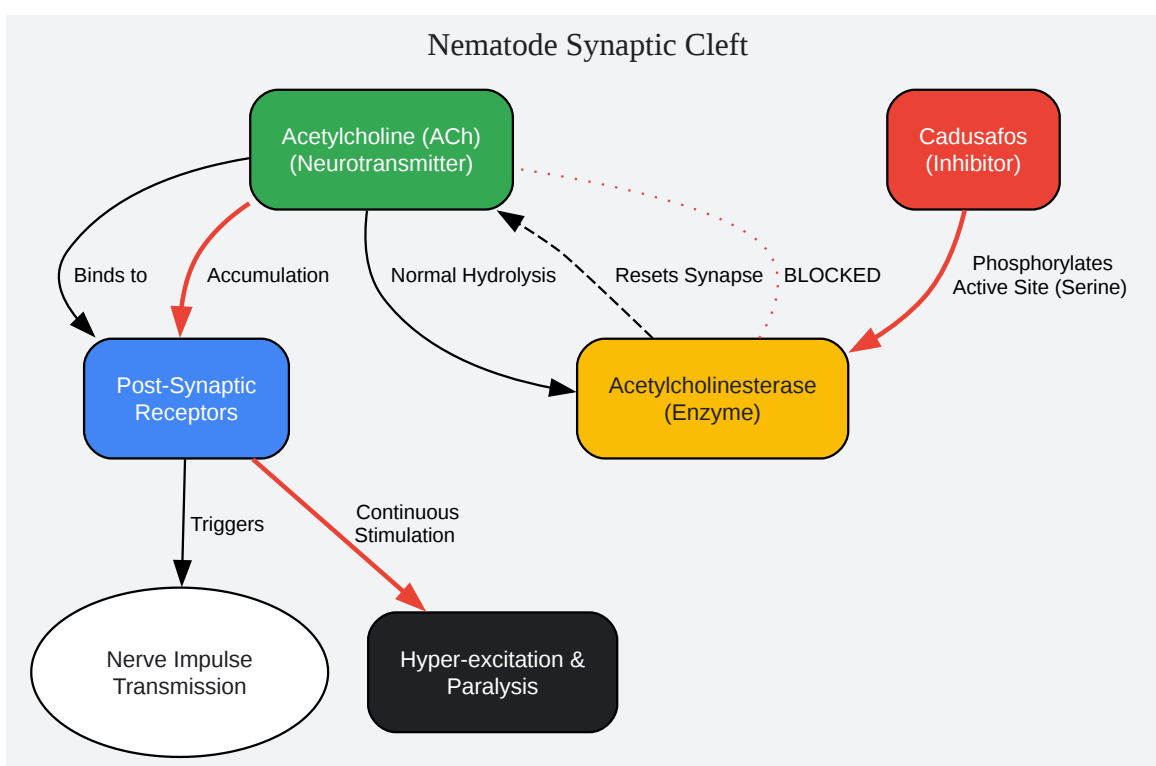
Cadusafos acts as a suicide substrate.

- Penetration: Due to its high Log P (3.9), **Cadusafos** rapidly traverses the nematode cuticle.

- **Binding:** The phosphorus atom of **Cadusafos** attacks the hydroxyl group of the Serine residue within the catalytic triad (Serine-Histidine-Glutamate) of the AChE active site.
- **Phosphorylation:** The enzyme becomes phosphorylated. Unlike the carbamylated enzyme (which hydrolyzes slowly), the phosphorylated AChE is extremely stable.
- **Aging:** Over time, the "aging" process (dealkylation) can make this inhibition permanent.
- **Systemic Failure:** ACh accumulates in the synapse, causing continuous stimulation of post-synaptic receptors. This results in hyperexcitation, tetanic paralysis, and eventual death of the nematode.

Visualization of Synaptic Blockade

The following diagram illustrates the interruption of the cholinergic pathway by **Cadusafos**.



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Figure 1: Mechanism of synaptic failure. **Cadusafos** phosphorylates AChE, preventing ACh hydrolysis and leading to fatal hyperexcitation.

Experimental Validation: The Modified Ellman Assay

To quantify the potency of **Cadusafos** against a specific nematode population (e.g., to test for resistance), the Ellman Assay is the gold standard. This colorimetric assay measures the production of thiocholine.

Protocol Logic

We use Acetylthiocholine (ATCh) as a surrogate substrate. When hydrolyzed by active AChE, it produces thiocholine.[4] Thiocholine reacts with DTNB (Ellman's Reagent) to produce a yellow anion (TNB) measurable at 412 nm.

- If **Cadusafos** works: AChE is inhibited

No Thiocholine

No Yellow Color.

Step-by-Step Workflow

Reagents:

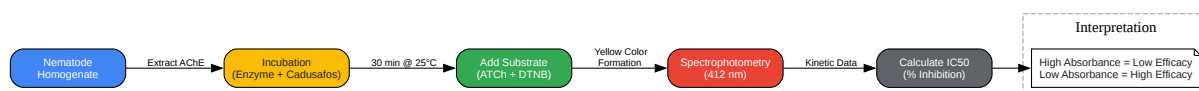
- Buffer: 0.1 M Phosphate buffer (pH 8.0).
- Substrate: 75 mM Acetylthiocholine iodide (ATCh).
- Chromogen: 10 mM DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)).
- Enzyme Source: Homogenized J2 nematodes (approx. 2000 J2/mL).

Procedure:

- Extraction: Homogenize nematodes in ice-cold phosphate buffer containing 0.1% Triton X-100 (to solubilize membrane-bound AChE). Centrifuge at 10,000g for 10 min; collect supernatant.

- Incubation: In a 96-well microplate, add:
 - 140 μ L Buffer
 - 20 μ L **Cadusafos** solution (serial dilutions)
 - 20 μ L Enzyme supernatant
 - Incubate for 30 minutes at 25°C.
- Reaction: Add 10 μ L DTNB and 10 μ L ATCh.
- Measurement: Monitor absorbance at 412 nm every 30 seconds for 5 minutes (Kinetic Mode).
- Calculation: Determine the slope (velocity) and calculate % Inhibition relative to the solvent control.

Assay Visualization



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Figure 2: Workflow for the modified Ellman Assay to determine **Cadusafos** IC50 values in nematode populations.

Efficacy & Resistance Management

Cadusafos is often used when carbamate resistance is suspected, as cross-resistance between these classes is not always absolute, though they target the same enzyme.

Comparative Efficacy Data (Root-Knot Nematode)

The following data synthesizes typical efficacy ranges found in technical literature (e.g., M. incognita on Tomato).

Treatment	Formulation	Application Rate	Galling Index Reduction (%)	J2 Soil Population Reduction (%)
Cadusafos	10G (Granular)	2 kg a.i./ha	77 - 85%	86 - 92%
Oxamyl	24L (Liquid)	2 kg a.i./ha	81 - 88%	87 - 94%
Control	-	-	0%	0%

Note: While Oxamyl shows slightly higher immediate knockdown due to systemic mobility, **Cadusafos** often provides longer residual control due to its soil stability.

Resistance Mitigation Strategy

To prevent the selection of AChE-insensitive nematode strains:

- Rotation: Do not apply **Cadusafos** for more than one crop cycle per year. Rotate with non-AChE inhibitors like Fluopyram (Succinate Dehydrogenase Inhibitor) or Abamectin (Chloride Channel Activator).
- Soil Health: Enhance soil microbial activity. While microbes degrade **Cadusafos** (reducing persistence), a healthy rhizosphere reduces nematode stress on the plant, allowing lower effective doses.

References

- Food and Agriculture Organization (FAO). (2010). **Cadusafos**: Pesticide Residues in Food and the Environment. JMPR Evaluations. [Link](#)
- University of Hertfordshire. (2025). **Cadusafos** - Pesticide Properties DataBase (PPDB).[5] [Link](#)
- Ellman, G. L., Courtney, K. D., Andres, V., & Feather-Stone, R. M. (1961). A new and rapid colorimetric determination of acetylcholinesterase activity. *Biochemical Pharmacology*, 7(2),

88-95. [Link](#)

- Meher, H. C., et al. (2010).[6] Persistence and nematicidal efficacy of carbosulfan, **cadusafos**, phorate, and triazophos in soil. Journal of Agricultural and Food Chemistry, 58(3), 1815-1822.[2] [Link](#)
- Saad, A. S. A., et al. (2017). Biochemical effects of some insecticides on acetylcholinesterase activity in the cotton leafworm. Alexandria Science Exchange Journal. [Link](#)

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Sources

- 1. Persistence and nematicidal efficacy of carbosulfan, cadusafos, phorate, and triazophos in soil and uptake by chickpea and tomato crops under tropical conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cadusafos - Wikipedia [en.wikipedia.org]
- 3. Simple and rapid colorimetric method for determination of erythrocyte and plasma cholinesterase activities and comparison with the standard Ellman's method [publichealthtoxicology.com]
- 4. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 5. Cadusafos (Ref: FMC 67825) [[sitem.herts.ac.uk](https://www.sitem.herts.ac.uk)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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